

Application Notes and Protocols for the Scale-up Synthesis of Benzoylsulfamic Acid

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Compound of Interest

Compound Name: *Benzoylsulfamic acid*

Cat. No.: *B15429901*

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Abstract

This document provides a comprehensive guide for the scale-up synthesis of **Benzoylsulfamic acid**, a compound of interest in medicinal chemistry and drug development. N-acylsulfonamides, such as **Benzoylsulfamic acid**, are recognized as important pharmacophores and bioisosteres of carboxylic acids, exhibiting a wide range of biological activities.[1][2][3] This protocol details a proposed scale-up procedure based on the Schotten-Baumann reaction, utilizing readily available and cost-effective starting materials: benzoyl chloride and sulfamic acid.[4] Safety considerations, process controls for a potentially exothermic reaction, and purification by recrystallization are discussed in detail to ensure a safe and efficient large-scale production.

Introduction

N-acylsulfonamides are a significant class of compounds in pharmaceutical sciences due to their diverse biological activities, which include antibacterial, anticancer, and anti-inflammatory properties.[2] They often serve as bioisosteres for carboxylic acids, offering modulated physicochemical properties that can enhance drug-like characteristics.[3] **Benzoylsulfamic acid**, as a member of this class, holds potential for investigation in various therapeutic areas.

The synthesis of **Benzoylsulfamic acid** can be achieved through the N-acylation of sulfamic acid. While several laboratory-scale methods exist for the N-acylation of sulfonamides,

including the use of acyl chlorides or anhydrides, scaling up these processes requires careful consideration of reaction kinetics, heat management, and material handling.^{[1][5][6]} The protocol outlined herein is a proposed method for the multigram to kilogram scale synthesis of **Benzoylsulfamic acid**.

Chemical Reaction

The synthesis proceeds via the nucleophilic attack of the nitrogen atom of sulfamic acid on the carbonyl carbon of benzoyl chloride, facilitated by a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme:

Experimental Protocol: Scale-up Synthesis

This protocol is designed for a target scale of approximately 1 kilogram of **Benzoylsulfamic acid**. Appropriate adjustments to equipment and reagent quantities will be necessary for different scales.

3.1. Materials and Equipment

- Reactors: 20 L jacketed glass reactor with overhead stirring, temperature probe, and addition funnel.
- Filtration: Large Büchner funnel with appropriate filter paper or a filter press.
- Drying: Vacuum oven.
- Personal Protective Equipment (PPE): Chemical resistant gloves, safety goggles, face shield, and a lab coat are mandatory. All operations should be performed in a well-ventilated fume hood or a designated production area with adequate ventilation.^{[5][6][7][8]}

3.2. Reagents

Reagent	Molar Mass (g/mol)	Quantity	Moles	Purity
Sulfamic Acid	97.09	971 g	10.0	≥99%
Sodium Hydroxide	40.00	880 g	22.0	≥97% (pellets)
Benzoyl Chloride	140.57	1406 g (1172 mL)	10.0	≥99%
Deionized Water	18.02	~15 L	-	-
Concentrated HCl	36.46	As needed	-	37%
Isopropanol	60.10	~5 L	-	Reagent Grade

3.3. Reaction Procedure

- Preparation of Sodium Sulfamate Solution:
 - Charge the 20 L jacketed reactor with 5 L of deionized water and start the agitator at a moderate speed.
 - Carefully add 440 g (11.0 mol) of sodium hydroxide pellets to the water. Caution: This is a highly exothermic dissolution.^{[3][4][5][9][10]} Control the temperature by circulating coolant through the reactor jacket, maintaining the temperature below 30°C.
 - Once the sodium hydroxide has fully dissolved and the solution has cooled, slowly add 971 g (10.0 mol) of sulfamic acid in portions. Ensure the temperature does not exceed 40°C.
 - Stir the resulting solution until all the sulfamic acid has dissolved, forming a clear solution of sodium sulfamate.
- Benzoylation (Schotten-Baumann Reaction):

- Prepare a solution of 440 g (11.0 mol) of sodium hydroxide in 5 L of deionized water in a separate container and allow it to cool to room temperature.
- Simultaneously, begin the dropwise addition of 1406 g (10.0 mol) of benzoyl chloride from the addition funnel and the separately prepared sodium hydroxide solution to the sodium sulfamate solution in the reactor.
- Maintain the pH of the reaction mixture between 9 and 11 throughout the addition. The addition of the sodium hydroxide solution should be slightly faster than that of the benzoyl chloride to ensure the reaction mixture remains basic.
- Crucial Step: This reaction is exothermic.^{[2][11][12][13]} The rate of addition of benzoyl chloride and sodium hydroxide must be carefully controlled to maintain the internal temperature of the reactor between 10°C and 20°C. Utilize the reactor's cooling jacket to manage the exotherm effectively.^{[2][11]}
- The total addition time should be approximately 2-3 hours.
- Reaction Completion and Work-up:
 - After the additions are complete, allow the reaction mixture to stir at room temperature for an additional 1-2 hours to ensure the reaction goes to completion.
 - Monitor the reaction by TLC or HPLC to confirm the disappearance of benzoyl chloride.
- Precipitation of **Benzoylsulfamic Acid**:
 - Cool the reaction mixture to 0-5°C using the reactor jacket.
 - Slowly and carefully acidify the mixture by adding concentrated hydrochloric acid. The product will precipitate as a white solid. Monitor the pH to reach a final value of approximately 1-2.
 - Stir the resulting slurry at 0-5°C for 1 hour to ensure complete precipitation.

3.4. Purification by Recrystallization

- Isolation of Crude Product:

- Filter the precipitated solid using a large Büchner funnel or a filter press.
- Wash the filter cake with cold deionized water (2 x 1 L) to remove inorganic salts.
- Recrystallization:
 - Transfer the crude, damp solid to the 20 L reactor.
 - Add a suitable solvent for recrystallization. A mixture of isopropanol and water is a good starting point. Begin by adding approximately 5 L of isopropanol and heat the mixture to 60-70°C with stirring until the solid dissolves. If the solid does not fully dissolve, add warm water portion-wise until a clear solution is obtained.
 - Once a clear solution is achieved, allow it to cool slowly to room temperature with gentle stirring.
 - Further cool the mixture to 0-5°C and hold for at least 2 hours to maximize crystal formation.
- Final Product Isolation and Drying:
 - Filter the recrystallized product.
 - Wash the filter cake with a small amount of cold isopropanol.
 - Dry the purified **Benzoylsulfamic acid** in a vacuum oven at 50-60°C until a constant weight is achieved.

Data Presentation

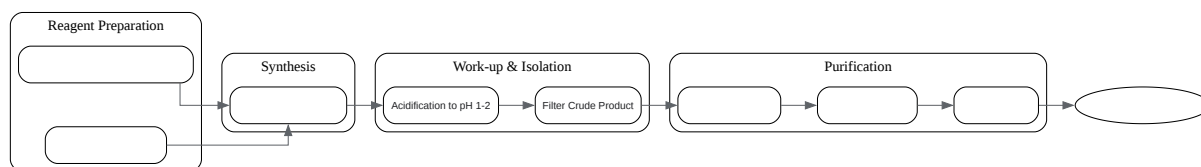
Table 1: Expected Yield and Physical Properties

Parameter	Expected Value
Theoretical Yield	2172 g
Expected Actual Yield	1738 - 1955 g (80-90%)
Appearance	White crystalline solid
Melting Point	To be determined
Purity (by HPLC)	≥98%

Table 2: Safety Information[1][3][4][5][6][7][8][9][10][14][15][16][17][18]

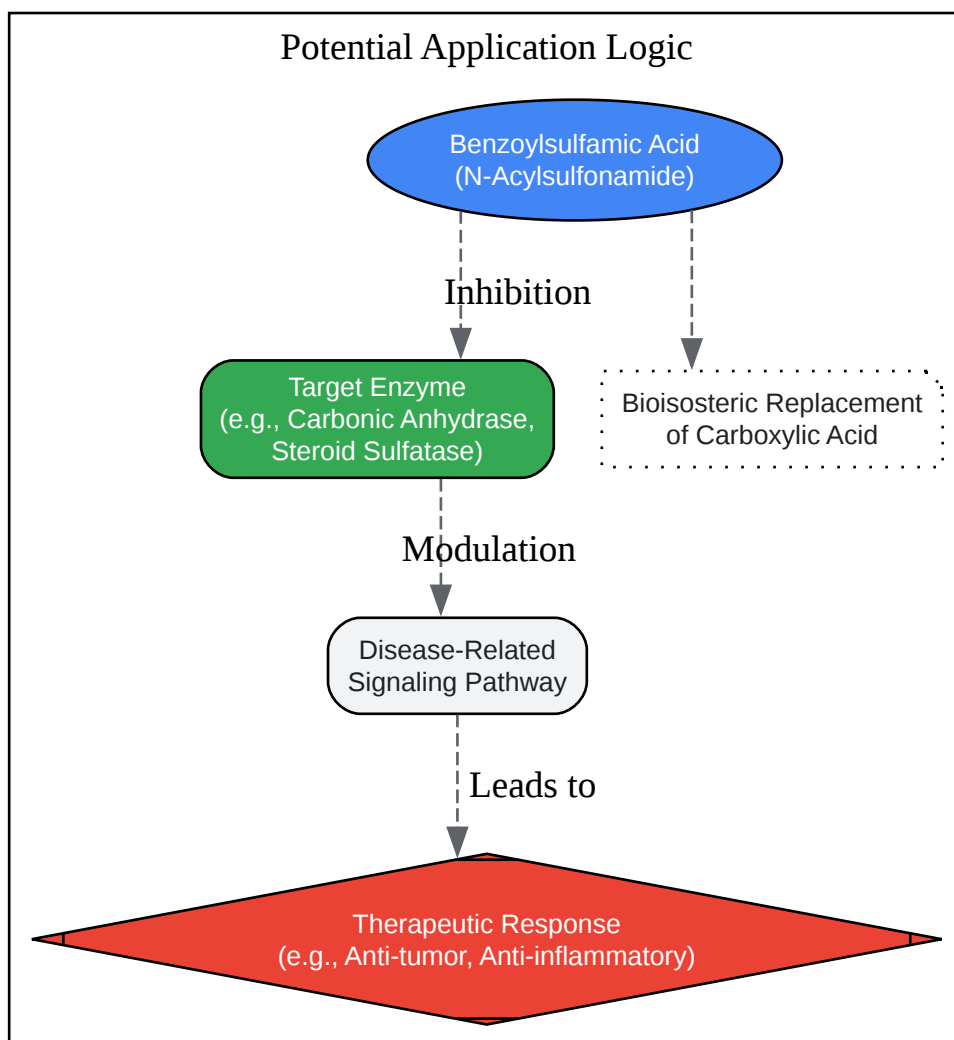
Chemical	Hazard Statements	Precautionary Measures
Benzoyl Chloride	Harmful if swallowed, in contact with skin or if inhaled. Causes severe skin burns and eye damage. May cause an allergic skin reaction. Lachrymator.	Wear protective gloves/protective clothing/eye protection/face protection. Use only in a well-ventilated area. Do not breathe mist/vapors. Reacts with water.[6][8][15][16]
Sulfamic Acid	Causes skin irritation. Causes serious eye irritation. Harmful to aquatic life with long lasting effects.	Wear protective gloves/eye protection. Avoid release to the environment.[7][14][17][18]
Sodium Hydroxide	Causes severe skin burns and eye damage. Corrosive to metals.	Wear protective gloves/protective clothing/eye protection/face protection. Do not breathe dust. Highly exothermic when dissolved in water.[3][4][5][9][10]

Visualizations



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Caption: Proposed experimental workflow for the scale-up synthesis of **Benzoysulfamic acid**.



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Caption: Logical relationship of **Benzoysulfamic acid** as a potential therapeutic agent.

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